

Diethylditelluride: Core Physicochemical Properties

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Compound of Interest

Compound Name: Diethylditelluride

Cat. No.: B15479550

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Diethylditelluride is an organotellurium compound with distinct chemical and physical properties. This guide provides a concise overview of its fundamental molecular characteristics.

Molecular Formula and Weight

The core identity of a chemical compound is established by its molecular formula and weight.

Diethylditelluride consists of carbon, hydrogen, and tellurium atoms.

Property	Value	Reference
Molecular Formula	C ₄ H ₁₀ Te ₂	[1]
Molecular Weight	313.32 g/mol	[1]

Structural and Chemical Identity

- Chemical Name: **Diethylditelluride**[1]
- Synonyms: Ethyl ditelluride[1]
- CAS Number: 26105-63-5[1]

The structure of **diethylditelluride** features a ditelluride bond (Te-Te), which is a key aspect of its chemistry and reactivity. The dynamic nature of this bond allows for reversible exchange

reactions, a property that has been explored in the context of dynamic combinatorial chemistry and the development of self-healing materials.[2]

It is important to distinguish **diethylditelluride** (C₄H₁₀Te₂) from the related compound diethyl telluride (C₄H₁₀Te), which has a single tellurium atom and a molecular weight of 185.7 g/mol .
[3][4]

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